

A Comprehensive Technical Guide to tert-Butyl N-(pyridin-2-ylmethyl)carbamate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *N*-Boc-2-(aminomethyl)pyridine

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Foreword: The Strategic Importance of **N**-Boc-2-(aminomethyl)pyridine in Modern Synthesis

In the landscape of contemporary organic and medicinal chemistry, the strategic use of protecting groups is paramount to the successful synthesis of complex molecular architectures. Among these, the tert-butoxycarbonyl (Boc) group stands out for its robustness and facile cleavage under specific conditions. When coupled with a versatile building block like 2-(aminomethyl)pyridine, the resultant compound, known by its IUPAC name tert-butyl N-(pyridin-2-ylmethyl)carbamate, emerges as a critical intermediate. Its utility is particularly pronounced in the construction of pharmaceutical agents and other high-value chemical entities where precise manipulation of amine functionalities is essential. This guide, intended for the discerning researcher and development scientist, provides a comprehensive technical overview of this key synthetic intermediate, from its fundamental properties to its practical applications and handling.

Chemical Identity and Nomenclature

The compound commonly referred to as **N**-Boc-2-(aminomethyl)pyridine is systematically named according to IUPAC nomenclature, which provides an unambiguous descriptor of its chemical structure.

Table 1: Compound Identification

Common Name	N-Boc-2-(aminomethyl)pyridine
IUPAC Name	tert-butyl N-(pyridin-2-ylmethyl)carbamate [1]
CAS Number	134807-28-6
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₂
Molecular Weight	208.26 g/mol [1]
Synonyms	N-Boc-2-aminomethylpyridine, TERT-BUTYL N-(PYRIDIN-2-YLMETHYL)CARBAMATE, tert-Butyl (pyridin-2-ylmethyl)carbamate, 2-[N-(tert-butoxycarbonyl)aminomethyl]pyridine

Synthesis and Purification: A Practical Approach

The synthesis of tert-butyl N-(pyridin-2-ylmethyl)carbamate is most commonly achieved through the reaction of 2-(aminomethyl)pyridine with di-tert-butyl dicarbonate (Boc₂O). This reaction is a standard procedure for the introduction of the Boc protecting group onto a primary amine.

Synthetic Pathway: Nucleophilic Acyl Substitution

The underlying mechanism of this transformation is a nucleophilic acyl substitution. The primary amine of 2-(aminomethyl)pyridine acts as a nucleophile, attacking one of the carbonyl carbons of Boc₂O. This is followed by the departure of a tert-butoxycarbonyl group and carbon dioxide, resulting in the formation of the desired carbamate. The reaction is typically carried out in the presence of a non-nucleophilic base, such as triethylamine or N,N-diisopropylethylamine (DIPEA), to neutralize the acidic byproduct.

Caption: Synthetic route to the target compound.

Experimental Protocol: A Step-by-Step Guide

The following protocol is a representative procedure for the synthesis of tert-butyl N-(pyridin-2-ylmethyl)carbamate.

Materials:

- 2-(Aminomethyl)pyridine
- Di-tert-butyl dicarbonate (Boc₂O)
- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Triethylamine (Et₃N) or N,N-Diisopropylethylamine (DIPEA)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

Procedure:

- To a solution of 2-(aminomethyl)pyridine (1.0 equivalent) in anhydrous DCM or THF, add triethylamine (1.1 equivalents).
- Cool the mixture to 0 °C in an ice bath.
- Slowly add a solution of di-tert-butyl dicarbonate (1.05 equivalents) in the same solvent.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water.
- Separate the organic layer and wash sequentially with saturated aqueous NaHCO₃ solution and brine.
- Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate under reduced pressure.
- The crude product is then purified by flash column chromatography.

Purification by Flash Column Chromatography

Purification of the crude product is effectively achieved using flash column chromatography on silica gel. A typical eluent system is a gradient of ethyl acetate in hexanes.

Table 2: Flash Chromatography Parameters

Parameter	Value
Stationary Phase	Silica Gel (230-400 mesh)
Mobile Phase	Hexanes/Ethyl Acetate Gradient
Elution Gradient	Start with 100% Hexanes, gradually increasing the proportion of Ethyl Acetate
Typical Eluent Ratio for Product	20-40% Ethyl Acetate in Hexanes
Detection	UV light (254 nm) or potassium permanganate stain

Spectroscopic Characterization: Confirming the Structure

The identity and purity of tert-butyl N-(pyridin-2-ylmethyl)carbamate are confirmed through a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of this compound.

Table 3: ^1H and ^{13}C NMR Data

¹ H NMR (400 MHz, CDCl ₃)	¹³ C NMR (100 MHz, CDCl ₃)
δ 8.52 (d, J = 4.4 Hz, 1H)	δ 157.7
δ 7.65 (td, J = 7.7, 1.8 Hz, 1H)	δ 156.1
δ 7.27 (d, J = 7.8 Hz, 1H)	δ 149.0
δ 7.17 (dd, J = 7.5, 5.0 Hz, 1H)	δ 136.7
δ 5.89 (br s, 1H)	δ 122.1
δ 4.45 (d, J = 5.9 Hz, 2H)	δ 121.6
δ 1.46 (s, 9H)	δ 79.3
δ 45.7	
δ 28.3	

Infrared (IR) Spectroscopy

The IR spectrum provides valuable information about the functional groups present in the molecule. For comparison, the IR spectrum of the closely related tert-butyl carbamate is often referenced.[2]

Table 4: Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Functional Group	Vibration Mode
3400-3300	N-H	Stretching
3100-3000	Aromatic C-H	Stretching
2980-2930	Aliphatic C-H	Stretching
~1700	C=O (Carbamate)	Stretching
1600-1450	Pyridine Ring	C=C and C=N Stretching
~1160	C-O	Stretching

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of the compound. For a related compound, tert-butyl carbamate, the mass spectrum is well-documented.[3]

Table 5: Expected Mass Spectrometry Data

Parameter	Value
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₂
Exact Mass	208.1212
[M+H] ⁺	209.1285

Applications in Organic Synthesis and Medicinal Chemistry

tert-Butyl N-(pyridin-2-ylmethyl)carbamate is a versatile building block, primarily utilized in the synthesis of more complex molecules, particularly in the pharmaceutical industry. The Boc-protected amine allows for selective reactions at other positions of the molecule, and the pyridine ring can participate in various coupling reactions or act as a ligand for metal catalysts.

Role as a Key Intermediate in Drug Discovery

This compound serves as a crucial intermediate in the synthesis of a variety of biologically active molecules. For instance, it has been employed in the development of kinase inhibitors, which are a significant class of therapeutic agents for cancer and inflammatory diseases.[4][5] The pyridine moiety can act as a scaffold for building more elaborate structures, while the protected amine can be deprotected at a later stage to introduce further diversity.

Caption: Applications in drug discovery.

Synthetic Utility: A Versatile Building Block

The Boc-protected amine is stable to a wide range of reaction conditions, including those involving organometallic reagents and many oxidizing and reducing agents. This stability allows for the selective modification of the pyridine ring through reactions such as lithiation followed by

quenching with an electrophile, or through transition metal-catalyzed cross-coupling reactions. Once the desired modifications are in place, the Boc group can be easily removed under acidic conditions (e.g., trifluoroacetic acid in DCM) to reveal the primary amine for further functionalization.

Safety, Handling, and Storage

As with all laboratory chemicals, proper safety precautions should be taken when handling tert-butyl N-(pyridin-2-ylmethyl)carbamate. While a specific safety data sheet (SDS) for this compound is not readily available, information from closely related compounds can provide guidance.

Table 6: General Safety and Handling Guidelines

Aspect	Recommendation
Personal Protective Equipment (PPE)	Safety glasses, gloves, lab coat
Handling	Use in a well-ventilated area or fume hood. Avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
Storage	Store in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong acids. Keep container tightly closed.
First Aid (General)	In case of contact, flush affected area with plenty of water. If inhaled, move to fresh air. Seek medical attention if irritation persists.

Conclusion: A Valuable Tool for the Synthetic Chemist

tert-Butyl N-(pyridin-2-ylmethyl)carbamate is a strategically important and versatile building block in modern organic synthesis. Its well-defined structure, predictable reactivity, and the stability of the Boc protecting group make it an invaluable tool for the construction of complex molecules, particularly in the realm of medicinal chemistry. A thorough understanding of its

synthesis, purification, characterization, and safe handling, as outlined in this guide, will empower researchers and scientists to effectively utilize this compound in their synthetic endeavors.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to tert-Butyl N-(pyridin-2-ylmethyl)carbamate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153112#n-boc-2-aminomethyl-pyridine-iupac-name]

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